

Application Notes: Assessing Herbimycin A Effects on Receptor Tyrosine Kinase Degradation

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Compound of Interest

Compound Name: *Herbimycin A*

Cat. No.: *B1673125*

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Introduction

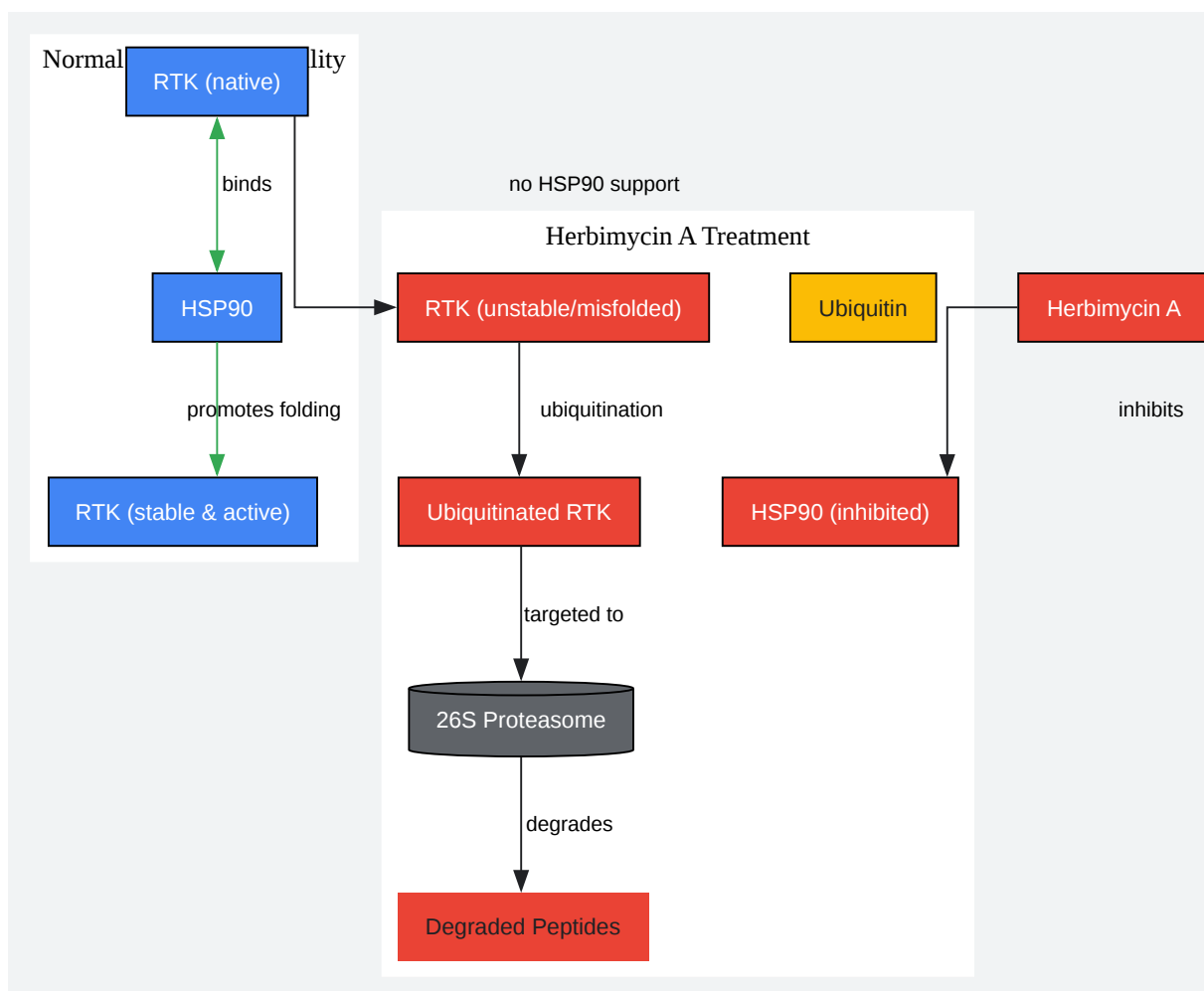
Herbimycin A is a benzoquinonoid ansamycin antibiotic that was initially identified for its ability to reverse the transformed phenotype of cells expressing the v-src oncogene.[1] Subsequent research has elucidated that its primary mechanism of action involves the inhibition of Heat Shock Protein 90 (HSP90), a molecular chaperone critical for the conformational stability and function of a wide array of signaling proteins, including numerous receptor tyrosine kinases (RTKs).[2]

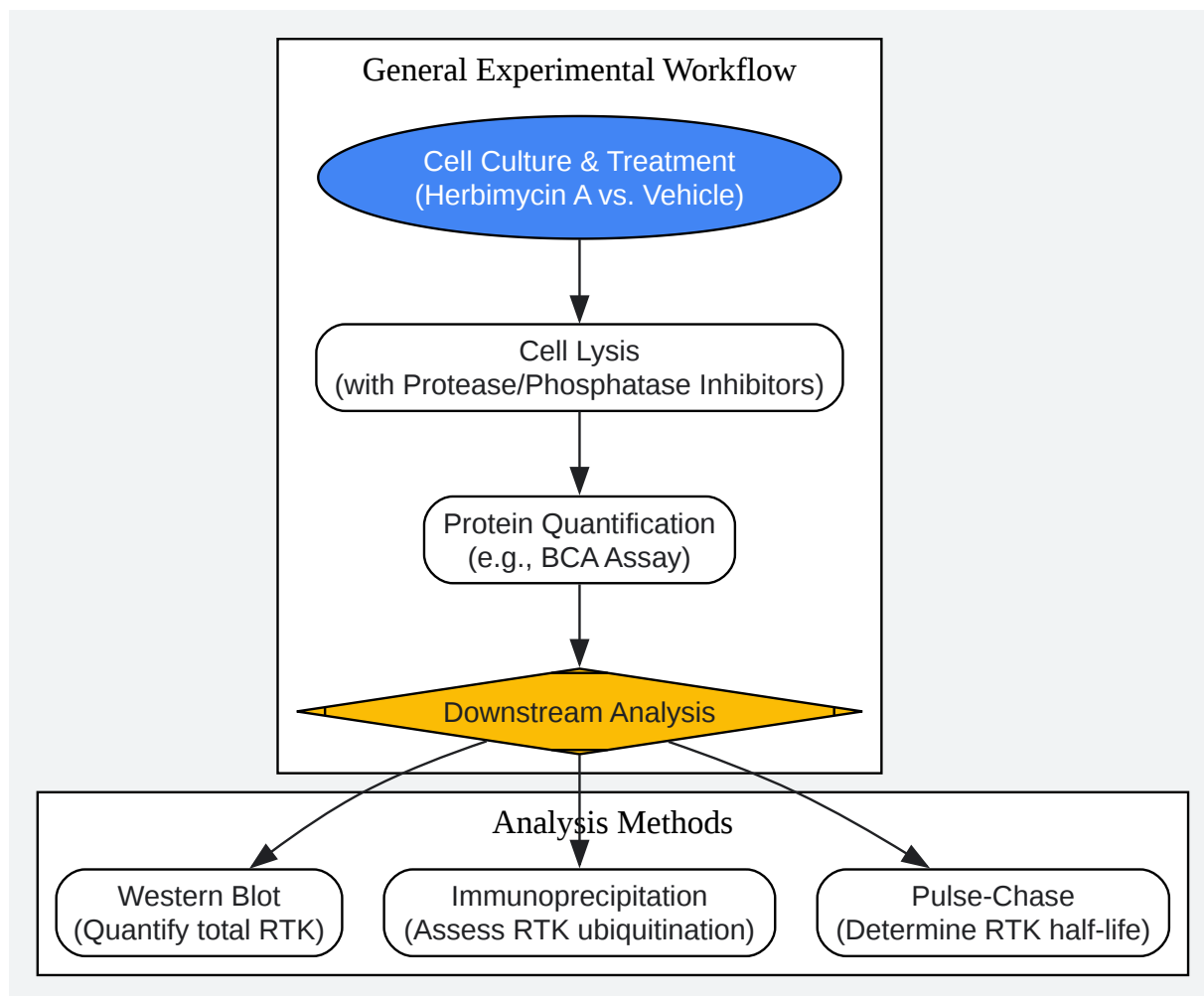
By binding to the ATP-binding pocket of HSP90, **Herbimycin A** disrupts the chaperone's function, leading to the destabilization and misfolding of its client proteins.[2][3] These misfolded RTKs are then recognized by the cellular quality control machinery and targeted for degradation, primarily through the ubiquitin-proteasome pathway.[1][3] This process involves the covalent attachment of ubiquitin molecules to the kinase, marking it for recognition and degradation by the 26S proteasome.[1]

Herbimycin A has been shown to induce the degradation of several key RTKs, including the Epidermal Growth Factor Receptor (EGFR), Insulin-like Growth Factor Receptor (IGF-IR), Insulin Receptor (IR), and others.[1][4] This targeted degradation results in the downregulation of RTK signaling pathways, which are often hyperactivated in various cancers, making

Herbimycin A and other HSP90 inhibitors a subject of interest in oncology research.[\[5\]](#)[\[6\]](#)

These application notes provide a summary of quantitative data and detailed protocols for assessing the effects of **Herbimycin A** on RTK degradation.





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References

- 1. Herbimycin A induces the 20 S proteasome- and ubiquitin-dependent degradation of receptor tyrosine kinases - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Pharmacologic shifting of a balance between protein refolding and degradation mediated by Hsp90 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Effect of herbimycin A on tyrosine kinase receptors and platelet derived growth factor (PDGF)-induced signal transduction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. New insight into oncoprotein-targeted antitumor effect: herbimycin A as an antagonist of protein tyrosine kinase against Ph1-positive leukemia cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Herbimycin A, an inhibitor of tyrosine kinase, prolongs survival of mice inoculated with myeloid leukemia C1 cells with high expression of v-abl tyrosine kinase - PubMed [pubmed.ncbi.nlm.nih.gov]
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